

Unveiling the Spectroscopic Signature of Sulfo-Cyanine5.5 Carboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Sulfo-Cyanine5.5 carboxylic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the spectral properties of **Sulfo-Cyanine5.5 carboxylic acid**, a far-red emitting fluorophore critical for a range of applications in biological and biomedical research. Its high water solubility, photostability, and strong fluorescence make it an invaluable tool for labeling proteins, nucleic acids, and other biomolecules. This document outlines its core spectral characteristics, detailed experimental protocols for their determination, and a logical workflow for its characterization.

Core Spectral Properties

Sulfo-Cyanine5.5 carboxylic acid is characterized by its absorption and emission in the far-red region of the electromagnetic spectrum.^[1] Due to the presence of four sulfo-groups, the dye is highly hydrophilic and carries a negative charge at neutral pH.^{[2][3][4][5][6][7]} A key feature of this cyanine dye is the low pH dependence of its fluorescence and a notably high extinction coefficient.^{[2][3][4][5][6][7]}

The quantitative spectral properties of **Sulfo-Cyanine5.5 carboxylic acid** are summarized in the table below. The values represent a consolidation of data from various suppliers and literature sources. Minor variations are expected depending on the solvent and measurement conditions.

| Spectral Property | Value |
|--|---|
| Excitation Maximum (λ_{ex}) | 673 - 675 nm [7][8][9][10] |
| Emission Maximum (λ_{em}) | 691 - 707 nm [7][8][9][10][11] |
| Molar Extinction Coefficient (ϵ) | 195,000 - 235,000 M ⁻¹ cm ⁻¹ [7][8][10][11] |
| Fluorescence Quantum Yield (Φ_f) | ~0.21 [12] |
| Stokes Shift | ~18 - 34 nm |

Experimental Protocols for Spectral Characterization

Accurate determination of the spectral properties of **Sulfo-Cyanine5.5 carboxylic acid** is crucial for its effective implementation in experimental assays. The following protocols outline the methodologies for measuring its absorption and emission spectra, molar extinction coefficient, and fluorescence quantum yield.

Measurement of Absorption and Emission Spectra

This protocol describes the standard procedure for acquiring the absorbance and fluorescence emission spectra of **Sulfo-Cyanine5.5 carboxylic acid**.

Materials:

- **Sulfo-Cyanine5.5 carboxylic acid**
- High-purity solvent (e.g., phosphate-buffered saline (PBS), water, dimethyl sulfoxide (DMSO))
- UV-Vis spectrophotometer
- Spectrofluorometer
- Quartz cuvettes (1 cm path length)

Procedure:

- Sample Preparation:
 - Prepare a stock solution of **Sulfo-Cyanine5.5 carboxylic acid** in the chosen solvent.
 - From the stock solution, prepare a dilute solution with an absorbance value between 0.05 and 0.1 at the absorption maximum to avoid inner filter effects.
- Absorption Spectrum Measurement:
 - Turn on the spectrophotometer and allow the lamp to warm up.
 - Set the spectrophotometer to scan a wavelength range that includes the expected absorption maximum (e.g., 500 nm to 800 nm).
 - Use a cuvette filled with the solvent as a blank to zero the instrument.
 - Replace the blank with the cuvette containing the **Sulfo-Cyanine5.5 carboxylic acid** solution.
 - Acquire the absorption spectrum. The peak of this spectrum corresponds to the absorption maximum (λ_{abs}).
- Emission Spectrum Measurement:
 - Turn on the spectrofluorometer and allow the lamp to warm up.
 - Set the excitation wavelength to the determined absorption maximum (λ_{abs}).
 - Set the emission scan range to start at a wavelength slightly longer than the excitation wavelength and extend to cover the entire emission profile (e.g., 680 nm to 850 nm).
 - Use a cuvette with the solvent to measure and subtract the background signal.
 - Measure the fluorescence emission spectrum of the **Sulfo-Cyanine5.5 carboxylic acid** solution. The peak of this spectrum is the emission maximum (λ_{em}).

Determination of Molar Extinction Coefficient

The molar extinction coefficient (ϵ) is a measure of how strongly a substance absorbs light at a particular wavelength. It is determined using the Beer-Lambert law.

Procedure:

- Prepare a dilution series of **Sulfo-Cyanine5.5 carboxylic acid** of known concentrations in the chosen solvent.
- Measure the absorbance of each solution at the absorption maximum (λ_{abs}) using a spectrophotometer.
- Plot the absorbance values against the corresponding molar concentrations.
- Perform a linear regression on the data points. The slope of the resulting line is the molar extinction coefficient (ϵ) in M⁻¹cm⁻¹.

Determination of Fluorescence Quantum Yield

The fluorescence quantum yield (Φ_f) is the ratio of photons emitted to photons absorbed. The relative method, using a standard with a known quantum yield, is commonly employed.

Materials:

- **Sulfo-Cyanine5.5 carboxylic acid** solution
- A reference standard with a known quantum yield in the same spectral region (e.g., Cresyl Violet)
- UV-Vis spectrophotometer
- Spectrofluorometer

Procedure:

- Prepare solutions of both the **Sulfo-Cyanine5.5 carboxylic acid** and the reference standard with absorbance values below 0.1 at the excitation wavelength to minimize re-absorption effects.

- Measure the absorbance of both solutions at the chosen excitation wavelength.
- Measure the fluorescence emission spectra of both the sample and the standard, ensuring identical experimental conditions (e.g., excitation wavelength, slit widths).
- Integrate the area under the emission curves for both the sample and the standard.
- Calculate the quantum yield of the **Sulfo-Cyanine5.5 carboxylic acid** using the following equation:

$$\Phi_X = \Phi_{ST} * (I_X / I_{ST}) * (A_{ST} / A_X) * (n_X^2 / n_{ST}^2)$$

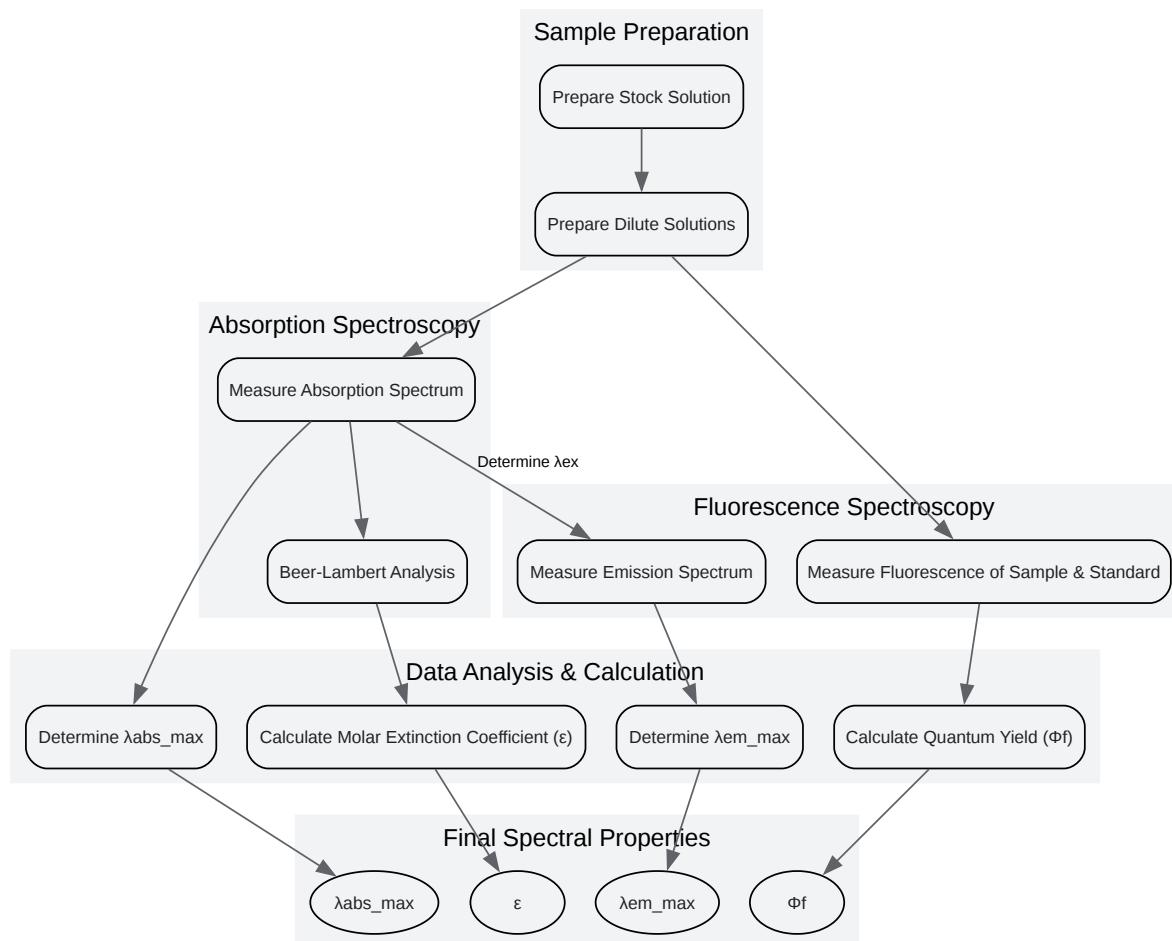
Where:

- Φ is the quantum yield
- I is the integrated fluorescence intensity
- A is the absorbance at the excitation wavelength
- n is the refractive index of the solvent
- The subscripts X and ST refer to the unknown sample and the standard, respectively.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the complete spectral characterization of **Sulfo-Cyanine5.5 carboxylic acid**.

Workflow for Spectral Characterization of Sulfo-Cyanine5.5 Carboxylic Acid

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Caption: Workflow for the spectral characterization of a fluorescent dye.

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